An In-depth Technical Guide to diSulfo-Cy3 Alkyne for Click Chemistry

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B15598285*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **diSulfo-Cy3 alkyne**, a fluorescent probe widely utilized in bioorthogonal chemistry. It details its chemical properties, experimental protocols for its use in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, and its applications in biological research.

Core Concepts: Understanding diSulfo-Cy3 Alkyne

diSulfo-Cy3 alkyne is a water-soluble fluorescent dye belonging to the cyanine family.[1][2][3][4] Its core structure features a terminal alkyne group, rendering it a key reagent for "click chemistry," a set of biocompatible reactions known for their high efficiency and specificity.[5][6][7] The presence of two sulfonate groups imparts excellent water solubility, allowing for its use in aqueous buffers without the need for organic co-solvents, which is particularly advantageous for labeling sensitive biological molecules.[1][5]

The primary application of **diSulfo-Cy3 alkyne** is the fluorescent labeling of azide-modified biomolecules, such as proteins, nucleic acids, and glycans.[5][8] This is achieved through the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, which forms a stable triazole linkage between the alkyne on the dye and the azide on the target molecule.[6][9] This

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bioorthogonal reaction is highly specific and does not interfere with native functional groups found in biological systems.[5][6]

Quantitative Data

The photophysical and chemical properties of **diSulfo-Cy3 alkyne** are summarized in the table below. These properties make it a bright and readily detectable fluorescent probe suitable for a wide range of imaging and detection applications.[3][10]

Property	Value	Reference
Chemical Formula	$C_{33}H_{38}N_3NaO_7S_2$	[1]
Molecular Weight	675.8 g/mol	[1]
Excitation Maximum (λex)	~548 - 555 nm	[1][10]
Emission Maximum (λem)	~567 - 572 nm	[1][10]
Extinction Coefficient	~150,000 - 162,000 $cm^{-1}M^{-1}$	[1][10]
Fluorescence Quantum Yield	~0.15	[1]
Solubility	Water, DMSO, DMF	[1][10]
Storage	-20°C, protected from light	[1][11]

Experimental Protocols

The following protocols provide a general framework for the use of **diSulfo-Cy3 alkyne** in the copper-catalyzed labeling of azide-modified biomolecules. Optimization may be required depending on the specific biomolecule and experimental context.

Protocol 1: Labeling of Azide-Modified Proteins in Solution

This protocol outlines the steps for labeling a protein that has been metabolically or chemically modified to contain an azide group.

Materials:

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- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- **diSulfo-Cy3 alkyne**
- Copper(II) sulfate ($CuSO_4$) stock solution (e.g., 20 mM in water)
- Reducing agent stock solution (e.g., 100 mM sodium ascorbate in water, freshly prepared)
- Copper-chelating ligand stock solution (e.g., 50 mM THPTA or TBTA in water/DMSO)
- Purification resin or column (e.g., size-exclusion chromatography, dialysis)

Procedure:

- Preparation of Reaction Mixture: In a microcentrifuge tube, combine the azide-modified protein with **diSulfo-Cy3 alkyne**. A molar excess of the dye (e.g., 5-10 fold) is typically used to ensure efficient labeling.
- Preparation of Catalyst Premix: In a separate tube, prepare the catalyst premix by combining the copper(II) sulfate and the chelating ligand. The ligand to copper ratio is often 5:1 to enhance catalyst stability and protect the biomolecule.
- Initiation of the Reaction: Add the catalyst premix to the protein-dye mixture.
- Addition of Reducing Agent: Initiate the click reaction by adding the freshly prepared sodium ascorbate solution. The final concentrations of the click chemistry reagents may need to be optimized, but a starting point could be:
  - Copper(II) sulfate: 0.25 mM
  - Chelating ligand: 1.25 mM
  - Sodium ascorbate: 5 mM
- Incubation: Gently mix the reaction and incubate at room temperature for 1-2 hours, protected from light.

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- Purification: Remove the unreacted dye and catalyst components from the labeled protein using an appropriate purification method such as size-exclusion chromatography, dialysis, or spin filtration.

Protocol 2: In-Gel Fluorescence Detection of Labeled Proteins

This protocol is suitable for visualizing proteins that have been metabolically labeled with an azide-containing amino acid analog, separated by SDS-PAGE, and then labeled with **diSulfo-Cy3 alkyne**.

Materials:

- Polyacrylamide gel containing separated azide-modified proteins
- Fixing solution (e.g., 50% methanol, 10% acetic acid)
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Click chemistry reaction buffer (e.g., PBS)
- **diSulfo-Cy3 alkyne**
- Copper(II) sulfate
- Sodium ascorbate
- Fluorescence gel imager

Procedure:

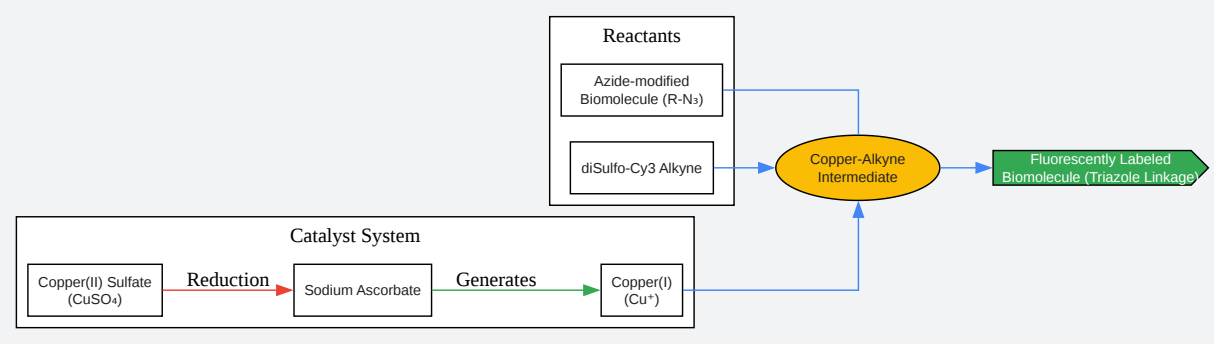
- Gel Fixation: After electrophoresis, fix the gel in the fixing solution for 30 minutes.
- Washing: Wash the gel extensively with the wash buffer to remove the fixing solution.
- Click Reaction: Prepare the click reaction cocktail containing **diSulfo-Cy3 alkyne**, copper(II) sulfate, and sodium ascorbate in the reaction buffer. Incubate the gel in this solution for 1 hour at room temperature in the dark with gentle agitation.

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- Washing: Wash the gel several times with the wash buffer to remove excess reagents.
- Imaging: Visualize the fluorescently labeled proteins using a gel imager with appropriate excitation and emission filters for Cy3.

Visualizations

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Mechanism

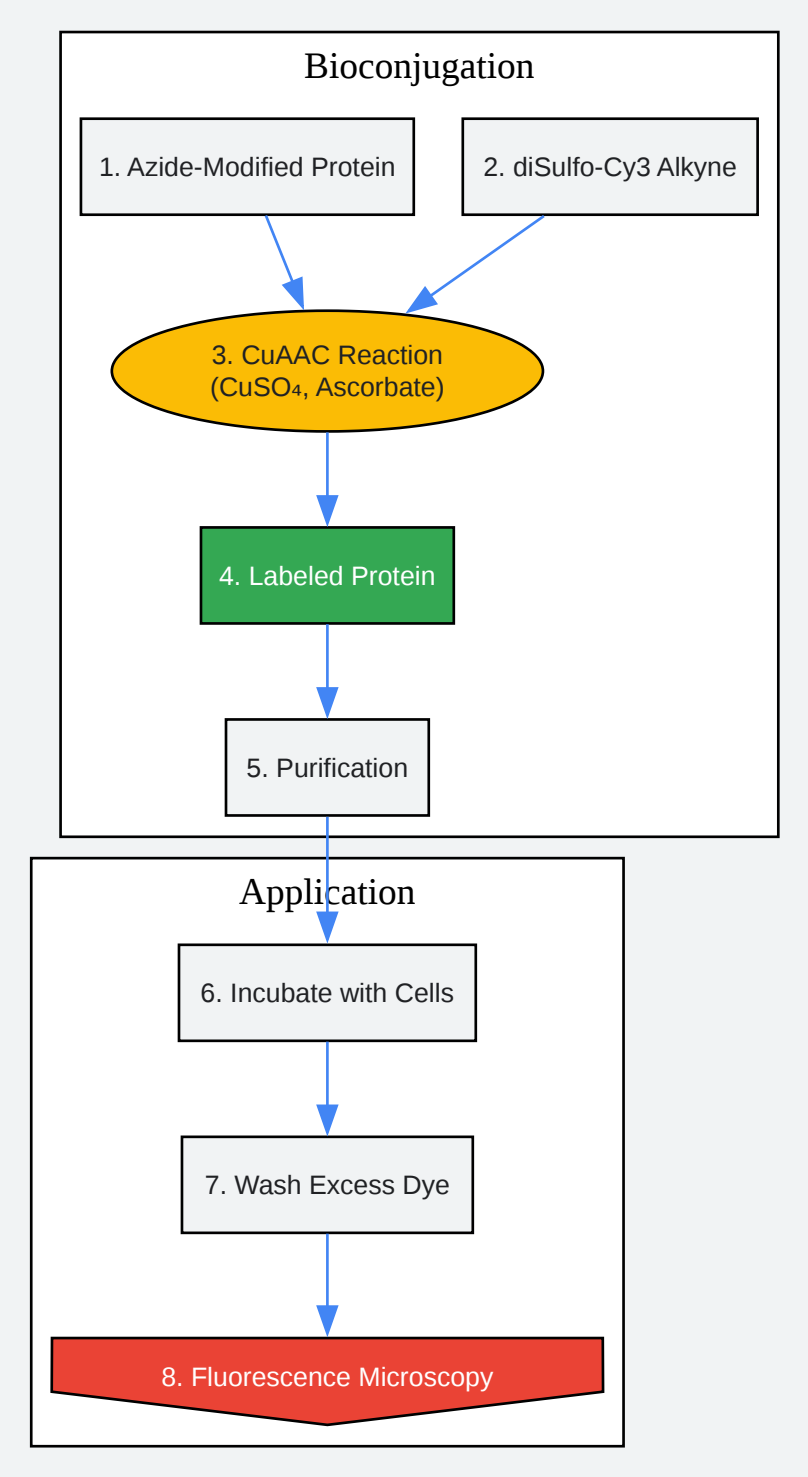


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Caption: Mechanism of the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Experimental Workflow: Protein Labeling and Cellular Imaging

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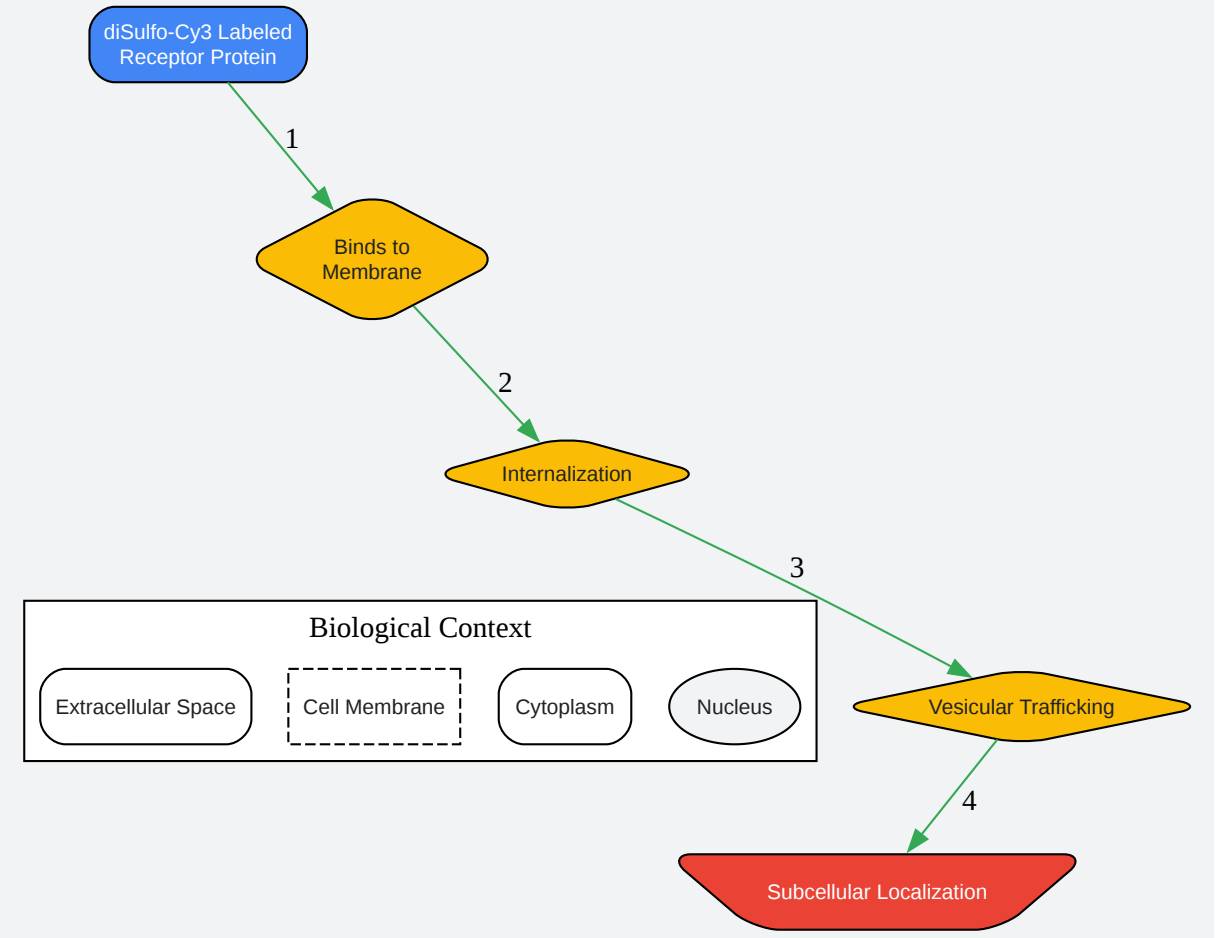


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Caption: Workflow for labeling a protein with **diSulfo-Cy3 alkyne** and its use in cellular imaging.

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Application Example: Tracking Protein Localization



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Caption: Visualization of tracking a diSulfo-Cy3 labeled protein's movement within a cell.

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